

Application Notes and Protocols for Measuring Indanomycin's Effect on Intracellular Calcium

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Compound of Interest

Compound Name: *Indanomycin*

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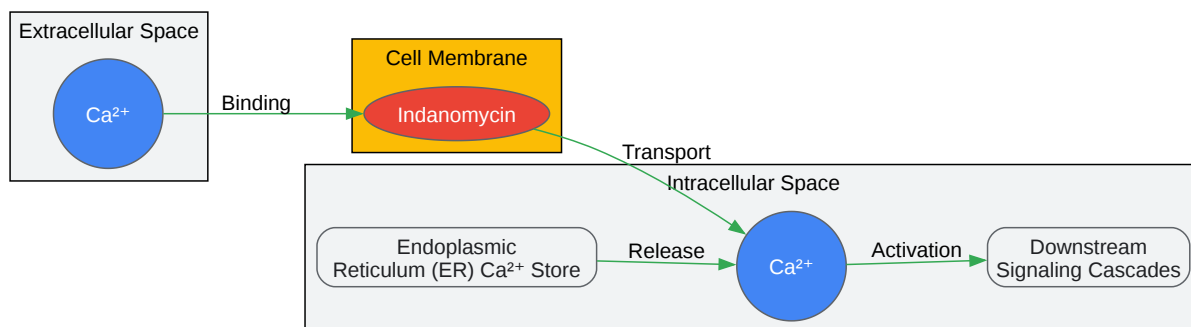
Introduction

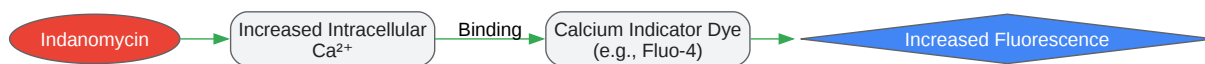
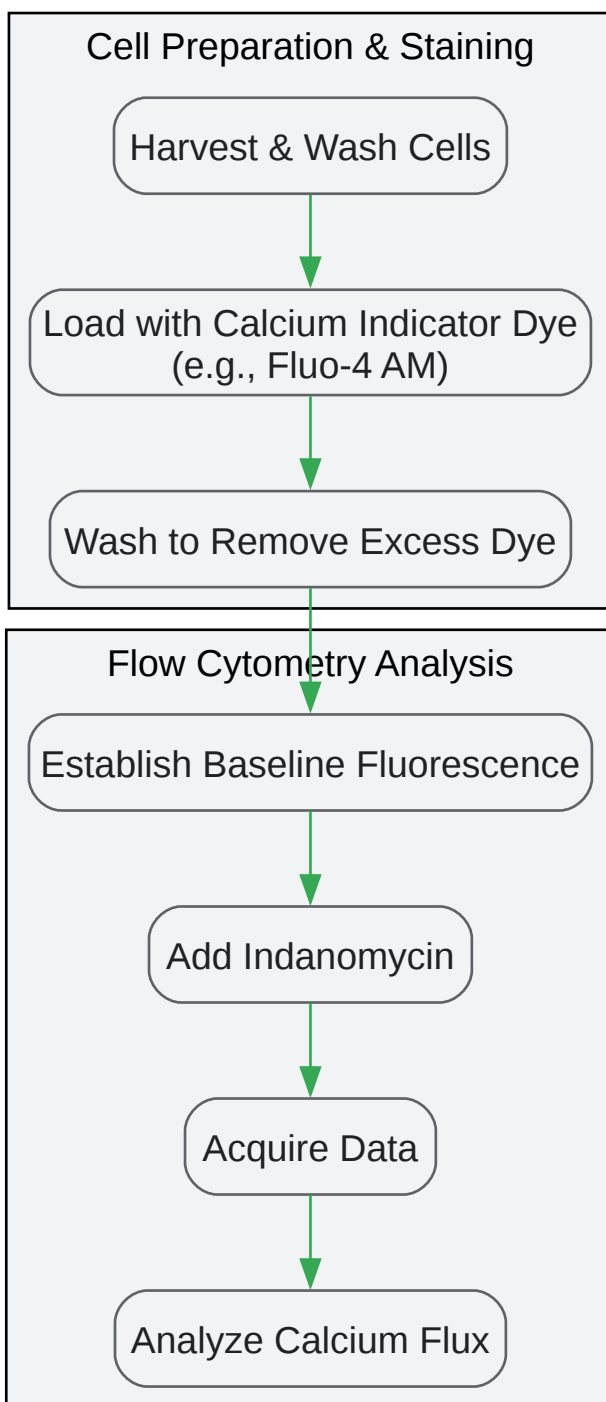
Indanomycin is a carboxylic acid ionophore produced by the bacterium *Streptomyces antibioticus*.^{[1][2]} Like other divalent cation ionophores such as ionomycin and A23187, **Indanomycin** facilitates the transport of calcium ions (Ca^{2+}) across biological membranes, leading to a rapid increase in intracellular calcium concentration.^[1] This property makes it a valuable tool for studying calcium signaling pathways, validating calcium-sensitive assays, and investigating cellular processes that are regulated by intracellular calcium. These application notes provide detailed protocols for measuring the effect of **Indanomycin** on intracellular calcium levels using common fluorescence-based techniques.

Mechanism of Action

Indanomycin is a lipid-soluble molecule that can diffuse across the cell membrane. In the presence of a calcium gradient, it chelates Ca^{2+} ions and transports them across the membrane into the cytoplasm. This influx of Ca^{2+} from the extracellular space, along with the release of Ca^{2+} from intracellular stores like the endoplasmic reticulum, leads to a significant and rapid rise in cytosolic calcium levels. This controlled elevation of intracellular calcium can be used to mimic the effects of various physiological stimuli that trigger calcium signaling.

A diagram illustrating the mechanism of action of **Indanomycin** is provided below.





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References

- 1. bioaustralis.com [bioaustralis.com]
- 2. Biosynthetic origins of the ionophore antibiotic indanomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
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